

A Technical Guide to Commercial Suppliers of 10-Nonadecanone for Research Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **10-Nonadecanone**

Cat. No.: **B1346682**

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Introduction: **10-Nonadecanone** (CAS No. 504-57-4), also known as dinonyl ketone or caprinone, is a long-chain aliphatic ketone.^{[1][2][3]} Its molecular formula is C₁₉H₃₈O, with a molecular weight of approximately 282.5 g/mol.^{[1][2][3]} In research and development, particularly within the pharmaceutical and life sciences sectors, consistent access to high-purity chemical reagents like **10-Nonadecanone** is critical. This document serves as a technical guide for researchers, scientists, and procurement specialists, outlining the commercial supplier landscape for this compound. It provides a comparative summary of suppliers, guidance on interpreting quality control documentation, and a visual representation of the procurement workflow.

Commercial Supplier Data

Sourcing **10-Nonadecanone** requires careful consideration of purity, quantity, availability, and the supplier's quality management systems. The following table summarizes data from several prominent chemical suppliers that list **10-Nonadecanone** in their catalogs. Pricing and stock levels are subject to change and should be verified directly with the supplier.

Supplier	Product Number	Purity Specification	Available Quantities	Analytical Method
TCI (Tokyo Chemical Industry)	N0658	>97.0%	5 g, 25 g	Gas Chromatography (GC)
Oakwood Chemical	109048	Not specified	250 mg, 1 g, 5 g	Not specified
Parchem	Not specified	Not specified	Bulk quantities available	Not specified
Aladdin Scientific	Not specified	min 97%	1 g	Not specified
Dayang Chem (Hangzhou) Co., Ltd.	Not specified	98.0%	100 g, 1 kg, 100 kg, 1000 kg	Not specified

Note: Data is compiled from publicly available information on supplier websites.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
Researchers should always request a lot-specific Certificate of Analysis (CoA) for detailed quality information.

Understanding Supplier Specifications & Analytical Methods

When procuring chemical reagents, it is essential to scrutinize the accompanying technical documents, such as the Certificate of Analysis (CoA) and the Safety Data Sheet (SDS). These documents provide critical data on the purity, identity, and safety of the compound.

Key Parameters on a Certificate of Analysis:

- Purity: This is often the most critical parameter. For **10-Nonadecanone**, suppliers commonly specify a purity of >97.0%.[\[4\]](#)
- Analytical Method: The method used to determine purity is crucial for interpretation. Gas Chromatography (GC) is a standard method cited by suppliers like TCI for this compound.[\[4\]](#)

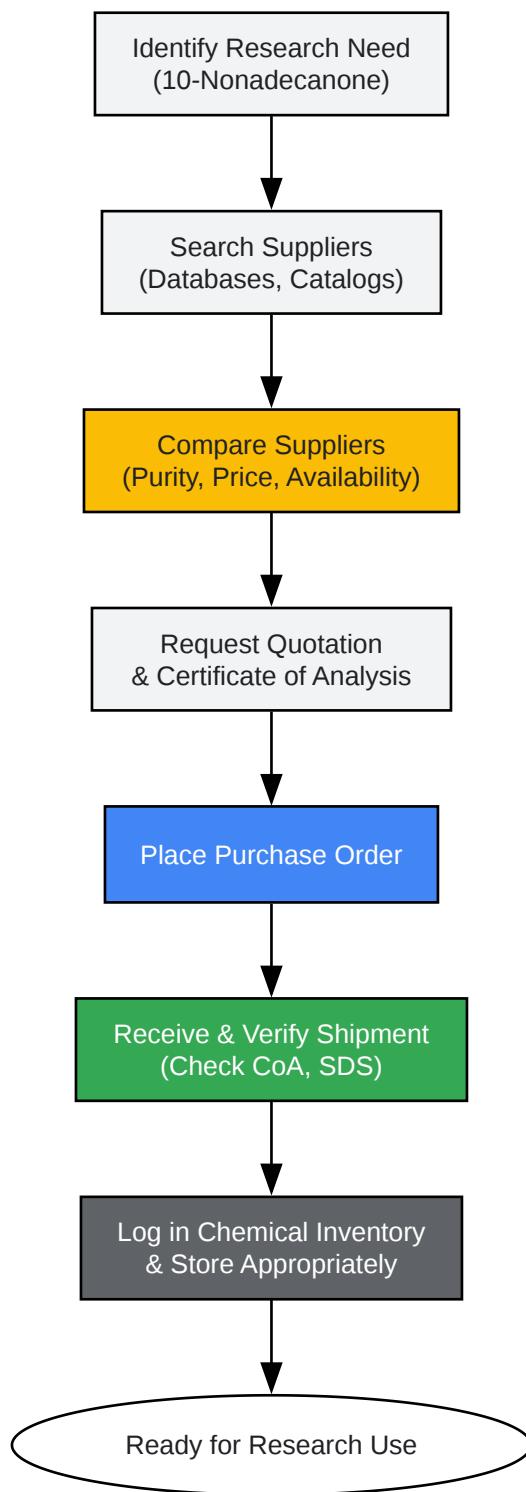
This technique separates volatile compounds in a mixture, allowing for quantification of the target compound relative to any impurities.

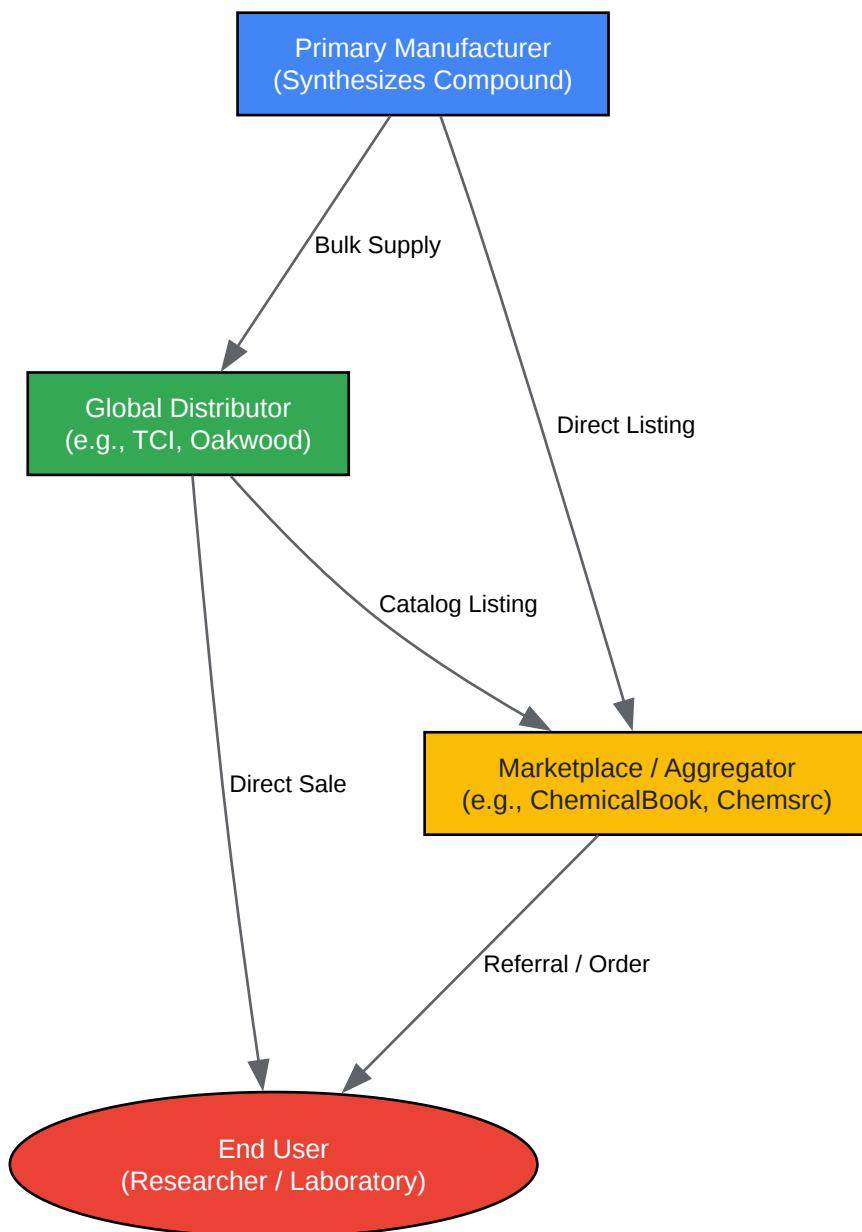
- **Identity Verification:** Suppliers should provide data confirming the chemical structure of the compound. This is typically achieved through spectroscopic methods such as:
 - Nuclear Magnetic Resonance (NMR) Spectroscopy: Provides detailed information about the carbon-hydrogen framework of the molecule.
 - Mass Spectrometry (MS): Confirms the molecular weight of the compound.[\[2\]](#)
 - Infrared (IR) Spectroscopy: Identifies the presence of key functional groups, such as the ketone's carbonyl (C=O) group.[\[2\]](#)
- **Physical Properties:** Properties such as melting point (approx. 58°C) and appearance (white to off-white solid) are also provided as a preliminary quality check.[\[1\]](#)

Many suppliers operate under ISO 9001:2015 certified quality management systems and may follow Good Manufacturing Practices (cGMP), ensuring lot-to-lot consistency and traceability.[\[9\]](#)

Visualizing the Procurement & Supply Chain

To aid researchers, the following diagrams illustrate the typical workflow for procuring a research chemical and the broader ecosystem of its supply chain.

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Commercial Supplier Ecosystem for **10-Nonadecanone**.

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